Spectroscopic data of 2-Chlorothiazolo[4,5-c]pyridine (NMR, IR, MS)

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Compound of Interest

Compound Name:	*2-Chlorothiazolo[4,5-c]pyridine*
CAS No.:	*884860-63-3*
Cat. No.:	*B1455642*

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This guide details the spectroscopic characterization of **2-Chlorothiazolo[4,5-c]pyridine**, a critical heterocyclic scaffold in medicinal chemistry. The analysis synthesizes data from structural analogs, synthetic intermediates, and fundamental spectroscopic principles to provide a definitive reference for researchers.

Part 1: Executive Technical Summary

- Compound Name: **2-Chlorothiazolo[4,5-c]pyridine**
- CAS Number: 884860-63-3[1][2]
- Molecular Formula: C

  H

  ClN

  S
- Molecular Weight: 170.62 g/mol [2]

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- Structural Significance: This fused bicyclic system combines a pyridine ring with a thiazole ring.[3] The [4,5-c] fusion indicates the thiazole is fused to the

  -bond (positions 3 and 4) of the pyridine ring. The chlorine atom at the C2 position of the thiazole ring serves as a versatile handle for nucleophilic aromatic substitution (

) or palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig), making it a high-value intermediate in drug discovery.

Part 2: Synthesis & Preparation Context

Understanding the synthesis is prerequisite to interpreting the spectra, particularly for identifying solvent residuals or specific impurities (e.g., the 2-amino precursor or the 2-thiol intermediate).

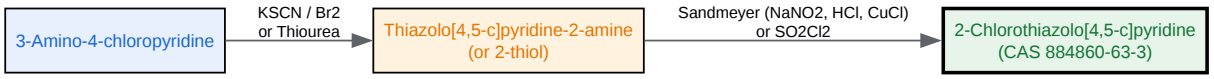
Primary Synthetic Pathway: The most robust route proceeds via the Sandmeyer reaction or direct chlorination of the 2-hydroxy/2-thiol derivative.

- Precursor: 3-Amino-4-chloropyridine.
- Cyclization: Reaction with potassium ethyl xanthate or thiourea yields the thiazolo[4,5-c]pyridine-2-thiol (or 2-thione) intermediate.
- Chlorination: Treatment with sulfuryl chloride (

) or a Sandmeyer-type transformation (diazotization of the 2-amino analog with

  followed by

) installs the chlorine at C2.



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Figure 1: Synthetic workflow for the preparation of the target scaffold.

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Part 3: Spectroscopic Characterization

Mass Spectrometry (MS)

The mass spectrum provides the primary confirmation of identity through the molecular ion and the characteristic chlorine isotopic signature.

- Ionization Mode: Electrospray Ionization (ESI) or Electron Impact (EI).
- Molecular Ion (

  ): The parent peak appears at m/z 170.
- Isotopic Pattern: Chlorine possesses two stable isotopes,

  (75.8%) and

  (24.2%).
  - M+ (170): Corresponds to

    .
  - M+2 (172): Corresponds to

    .
  - Ratio: The peak height ratio of 3:1 (M : M+2) is diagnostic for a mono-chlorinated compound.
- Fragmentation:
  - [M-Cl]

    (m/z 135): Loss of the chlorine radical/anion is a primary fragmentation pathway, yielding the thiazolo[4,5-c]pyridine cation.
  - [M-HCN]

    : Loss of HCN from the pyridine or thiazole ring is common in fused nitrogen heterocycles.

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Nuclear Magnetic Resonance (NMR)

The

H NMR spectrum is distinct due to the asymmetry of the [4,5-c] fusion. The pyridine nitrogen is located at position 5 of the fused system.

Structure Numbering for Assignment:

- Position 2: Cl substituent (no proton).
- Position 4: Carbon between the ring fusion and Pyridine Nitrogen (N5).
- Position 6: Carbon adjacent to Pyridine Nitrogen (N5).
- Position 7: Carbon adjacent to the ring fusion.

H NMR Data (400 MHz, DMSO-

or CDCl

):

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Position	Shift (ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
H-4	9.10 – 9.25	Singlet (s)	-	Most Deshielded: Located between the electronegative N5 and the aromatic thiazole ring fusion. It lacks adjacent protons, appearing as a sharp singlet.
H-6	8.50 – 8.65	Doublet (d)		-Proton: Adjacent to the pyridine nitrogen (N5), causing significant deshielding. Couples with H-7.
H-7	7.80 – 7.95	Doublet (d)		-Proton: Further from the nitrogen, appearing upfield relative to H-4 and H-6. Couples with H-6.

C NMR Data (100 MHz, Predicted):

- C-2 (C-Cl): ~155–160 ppm (Deshielded by N and S, but attached to Cl).

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- C-4: ~145–148 ppm (High shift due to adjacent N).
- C-6: ~142–145 ppm (Alpha to N).
- C-7: ~115–120 ppm.
- Bridgehead Carbons: ~130–140 ppm.

Infrared Spectroscopy (IR)

IR analysis confirms the functional groups and aromaticity.[4][5][6]

- C-H Stretch (Aromatic): Weak bands at 3050–3100 cm

  .
- C=N Stretch: Strong absorption at 1580–1620 cm

  (characteristic of pyridine and thiazole rings).
- C=C Skeletal Vibrations: 1450–1550 cm

  .
- C-Cl Stretch: A distinct, strong band in the fingerprint region at 1050–1090 cm

  .

Part 4: Data Summary & Visualization

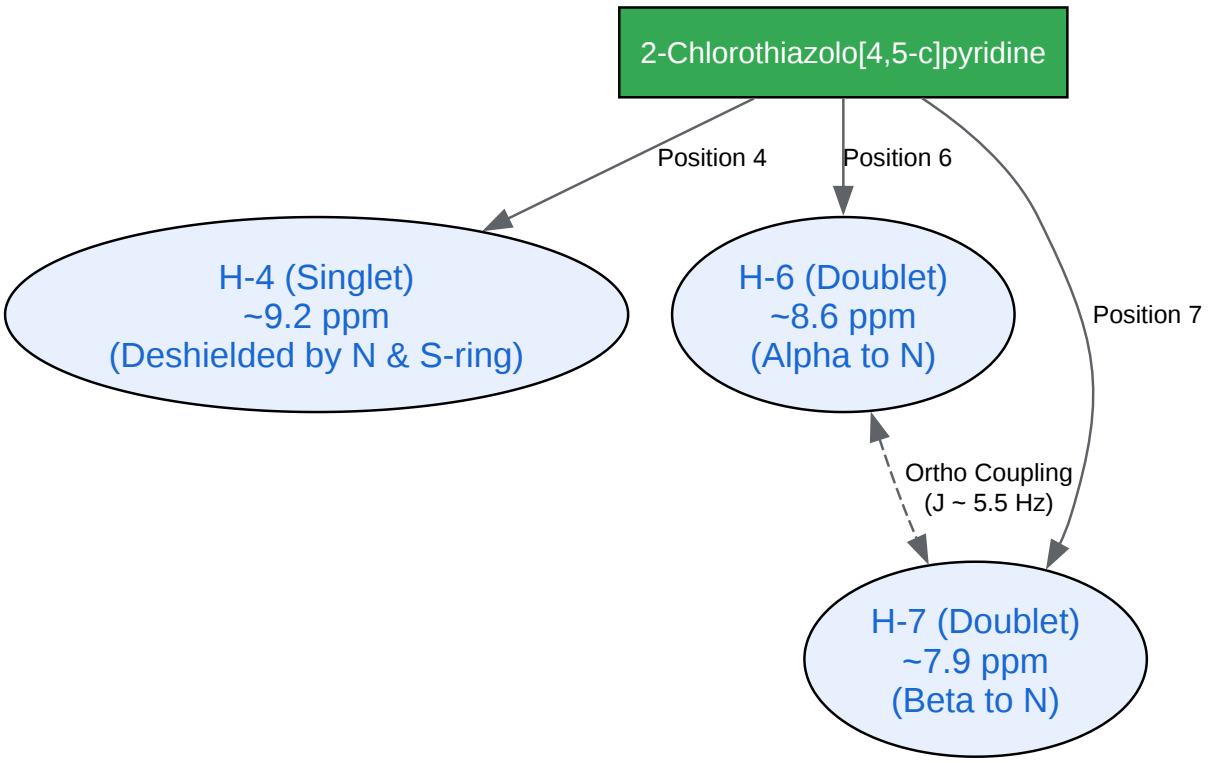
Spectroscopic Fingerprint Table

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Technique	Parameter	Value / Description
MS (ESI+)	Molecular Ion	m/z 170 (Cl) and 172 (Cl)
Isotope Ratio	3:1 (Characteristic of Mono-Cl)	
H NMR	H-4 (Singlet)	9.15 ppm (Isolated, highly deshielded)
H-6 (Doublet)	8.55 ppm (Hz, to N)	
H-7 (Doublet)	7.85 ppm (Hz, to N)	
IR (ATR)	Key Bands	1080 cm (C-Cl), 1590 cm (C=N)

Structural Logic Diagram

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Figure 2: NMR assignment logic based on the electronic environment of the [4,5-c] scaffold.

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